

# Navigating the Solubility Landscape of Desethylene Ciprofloxacin Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *Desethylene Ciprofloxacin hydrochloride*

Cat. No.: *B601371*

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This technical guide provides a comprehensive overview of the available solubility data for **Desethylene Ciprofloxacin hydrochloride**, a major metabolite of the widely used antibiotic, Ciprofloxacin. Due to a notable scarcity of direct quantitative solubility data for this specific metabolite in publicly accessible literature, this document presents the available qualitative information. To provide a valuable comparative context and methodological framework, this guide also includes extensive quantitative solubility data and detailed experimental protocols for the parent compound, Ciprofloxacin hydrochloride.

## Desethylene Ciprofloxacin Hydrochloride: Physicochemical Properties and Qualitative Solubility

**Desethylene Ciprofloxacin hydrochloride** is recognized as a primary metabolite of Ciprofloxacin, exhibiting antibacterial activity.<sup>[1][2]</sup> Its physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>17</sub> ClFN <sub>3</sub> O <sub>3</sub>	[1]
Molecular Weight	341.77 g/mol	[1]
Melting Point	>240°C (decomposes)	[1][3]
Appearance	White to pale green solid	United States Biological
Storage	-20°C under inert atmosphere	[1][3]

The solubility of **Desethylene Ciprofloxacin hydrochloride** is qualitatively described as slight in several common solvents.

Solvent	Qualitative Solubility	Source
Water	Slightly Soluble	[4]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[4]
Methanol	Slightly Soluble	[4]

## Ciprofloxacin Hydrochloride: A Reference for Quantitative Solubility

In contrast to its desethylene metabolite, the solubility of Ciprofloxacin hydrochloride has been extensively studied. This data serves as a critical reference point for researchers working with related compounds.

### Aqueous Solubility

The aqueous solubility of Ciprofloxacin hydrochloride is pH-dependent.

Solvent	Temperature (°C)	Solubility	Source
Water	25	approx. 36 mg/mL	[5]
Water	20	30,000 mg/L	[5]
Water	Not Specified	Freely soluble (35 mg/mL)	[4][6]
0.1N Hydrochloric Acid	Not Specified	Soluble	[5]

## Solubility in Organic Solvents

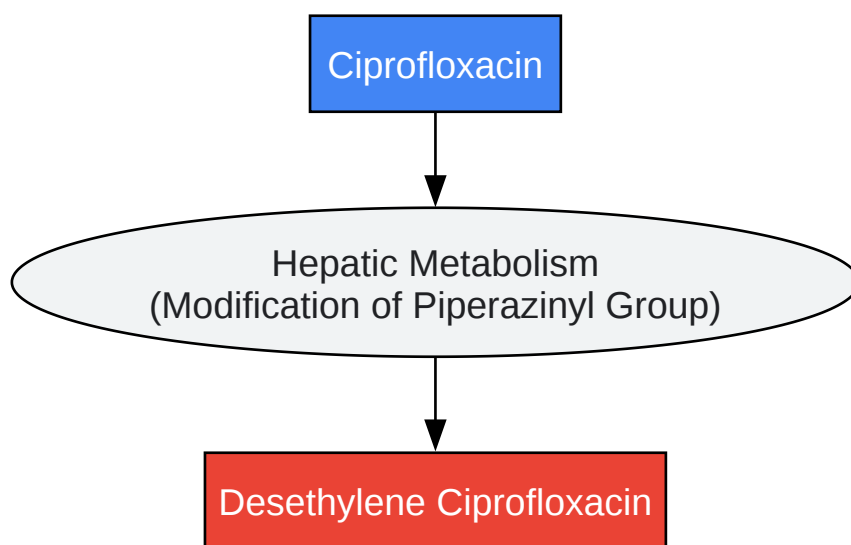
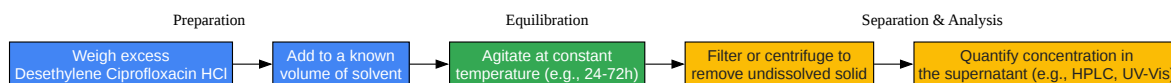
Solvent	Qualitative Solubility	Source
Ethanol	Practically Insoluble	[5]

## Experimental Protocols for Solubility Determination

While specific protocols for **Desethyleno Ciprofloxacin hydrochloride** are not detailed in the available literature, the methodologies used for its parent compound, Ciprofloxacin hydrochloride, are directly applicable.

## General Solubility Assessment (Shake-Flask Method)

A standard approach for determining equilibrium solubility is the shake-flask method.



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